

A Technical Guide to the Functional Groups of Salicyloyltremuloidin

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Compound of Interest

Compound Name: Salicyloyltremuloidin

Cat. No.: B12385972

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Introduction

Salicyloyltremuloidin, a natural salicylate found in species of *Populus* (poplar) and *Salix* (willow), is of significant interest to the scientific community due to its potential pharmacological activities. A thorough understanding of its chemical structure, particularly its functional groups, is paramount for elucidating its mechanism of action, designing derivatives with enhanced therapeutic properties, and developing robust analytical methods for its detection and quantification. This technical guide provides an in-depth analysis of the functional groups present in the **Salicyloyltremuloidin** molecule, supported by expected spectroscopic data and detailed experimental protocols for their identification.

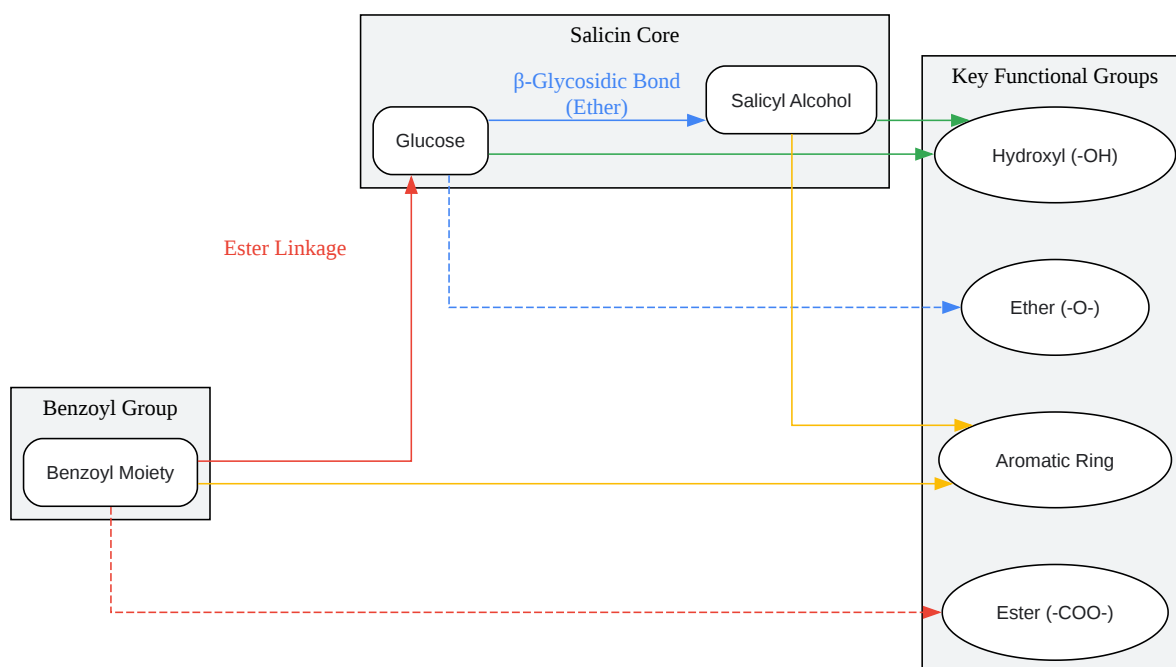
Molecular Structure and Functional Group Identification

The structure of **Salicyloyltremuloidin** is characterized by a salicin core that is acylated with a benzoyl group. This arrangement gives rise to several key functional groups that dictate its chemical reactivity and biological interactions. The primary functional groups identified in **Salicyloyltremuloidin** are:

- **Hydroxyl Groups (-OH):** The molecule contains both alcoholic and phenolic hydroxyl groups. These are present on the glucose moiety and the benzyl alcohol portion of the salicin core.

- **Ester Group (R-COO-R')**: A benzoate ester linkage is formed between the benzoyl group and a hydroxyl group of the glucose unit.
- **Ether Group (R-O-R')**: An aryl β -D-glucoside linkage connects the glucose molecule to the salicyl alcohol moiety.
- **Aromatic Ring (Benzene Ring)**: The structure contains two benzene rings, one from the salicyl alcohol and another from the benzoyl group.

The logical arrangement of these functional groups within the **Salicyloyltremuloidin** molecule is depicted in the following diagram.



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